

An In-depth Technical Guide to 18:0 EPC Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 18:0 EPC chloride

Cat. No.: B11935046

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **18:0 EPC chloride**, a synthetic cationic phospholipid with significant applications in research and pharmaceutical development. This document details its chemical properties, applications, and relevant experimental methodologies.

Core Concepts and Properties

18:0 EPC chloride, chemically known as 1,2-distearoyl-sn-glycero-3-ethylphosphocholine chloride, is a cationic derivative of phospholipids.[1][2][3] It is characterized by two 18-carbon saturated fatty acid tails (stearic acid).[1][2] This structure imparts unique properties, making it a valuable tool in various biological and pharmaceutical applications. A key feature of **18:0 EPC chloride** is its low toxicity and biodegradability, as it is composed of biological metabolites linked by ester bonds.[1][2][3][4]

Chemical and Physical Properties

The fundamental properties of **18:0 EPC chloride** are summarized in the table below. This data is essential for its handling, formulation, and application in experimental settings.

| Property | Value | References |
|---------------------|--|-----------------|
| Synonyms | 1,2-distearoyl-sn-glycero-3-ethylphosphocholine (chloride salt), 18:0 EPC (chloride) | [2][3] |
| CAS Number | 328268-13-9 | [1][2] |
| Molecular Formula | C46H93ClNO8P | [1][2][5] |
| Molecular Weight | 854.66 g/mol | [2][6] |
| Appearance | Powder | [7] |
| Purity | >99% (TLC) | [4][7][8] |
| Storage Temperature | -20°C | [1][2][4][7][8] |
| Solubility | Soluble in chloroform | [4][5] |

Applications in Research and Drug Development

18:0 EPC chloride's cationic nature and lipid structure make it suitable for a range of applications, primarily centered around the delivery of therapeutic molecules and the modulation of immune responses.

Liposome Preparation and Drug Delivery

18:0 EPC chloride is frequently used in the preparation of liposomes, which are artificial vesicles used to deliver drugs and other active agents to cells.[4][8] Its cationic charge facilitates interaction with negatively charged cell membranes, potentially enhancing cellular uptake. It can be a component of lipid nanoparticles for various delivery applications.[7]

Vaccine Adjuvant

Cationic lipids, including **18:0 EPC chloride**, are recognized for their role as co-adjuvants in vaccines, where they can enhance the immunogenicity of antigens.[7] They have been shown

to upregulate the co-stimulatory molecules CD80 and CD86, which are crucial for T-cell activation and the initiation of an adaptive immune response.[7]

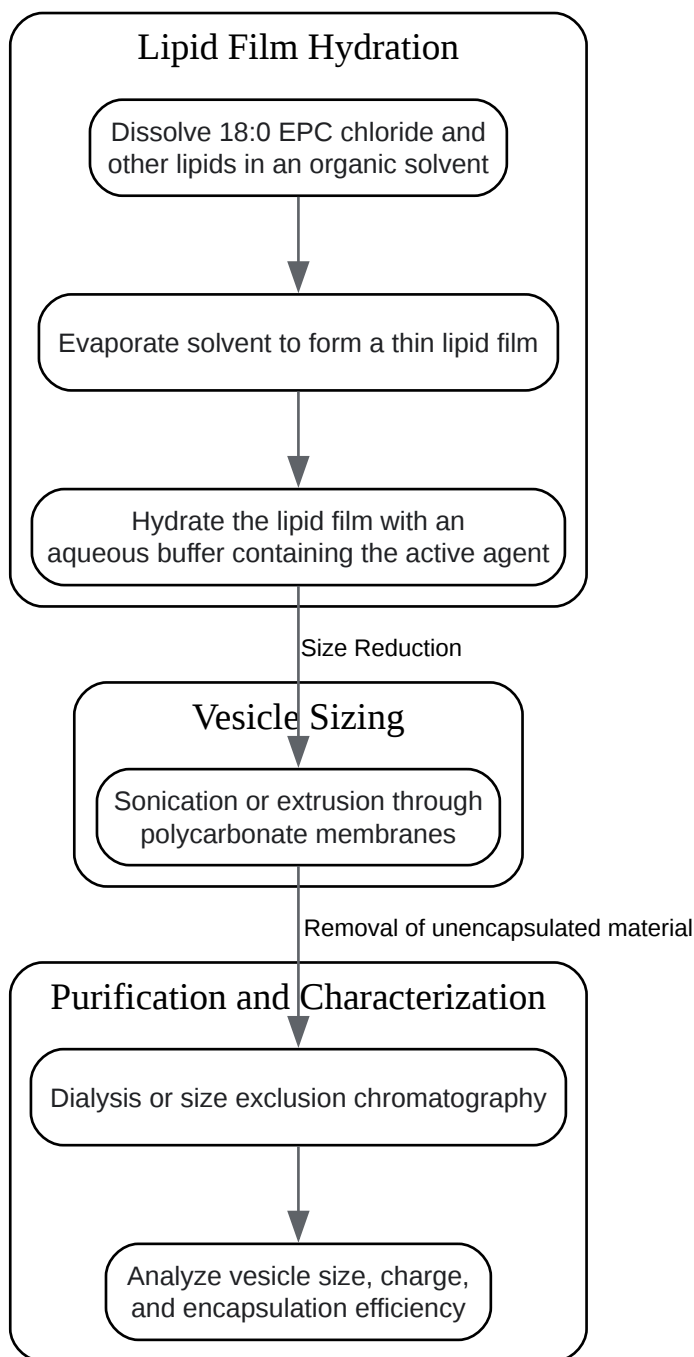
Antimicrobial Research

A notable application of **18:0 EPC chloride** is in antimicrobial research. It has been demonstrated to significantly improve the efficacy of eugenol, a natural antimicrobial compound, against *Escherichia coli*. [6] This synergistic effect is observed at critical concentrations of **18:0 EPC chloride**, ranging from 2.34 to 2.93 μM . [6]

Experimental Protocols and Methodologies

General Liposome Preparation Workflow

The following diagram illustrates a general workflow for the preparation of liposomes incorporating **18:0 EPC chloride**. The specific ratios of lipids and the choice of extrusion pore size would need to be optimized for the intended application.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 18:0 EPC Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11935046/docs#an-in-depth-technical-guide-to-18-0-epc-chloride\]](https://www.benchchem.com/product/b11935046/docs#an-in-depth-technical-guide-to-18-0-epc-chloride)

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